

An In-depth Technical Guide to the Physical Properties of Isobutylbenzene

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Compound of Interest

Compound Name: Isobutylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **isobutylbenzene** (CAS No. 538-93-2). The information is curated for professionals in research, science, and drug development who require precise data for modeling, synthesis, and formulation. This document includes a detailed summary of quantitative physical data, standardized experimental protocols for property determination, and logical diagrams to illustrate key concepts and workflows.

Core Physical and Chemical Properties

Isobutylbenzene, also known as (2-Methylpropyl)benzene, is an aromatic hydrocarbon with the chemical formula $C_{10}H_{14}$.^[1] It is a colorless liquid at room temperature with a characteristic aromatic, sweet, or fruity odor.^{[2][3]} It serves as a crucial intermediate in various industrial applications, most notably in the pharmaceutical industry as a primary raw material for the synthesis of ibuprofen, a widely used nonsteroidal anti-inflammatory drug (NSAID).^{[4][5]}

Quantitative Physical Data

The physical properties of **isobutylbenzene** have been extensively characterized. The following table summarizes the key quantitative data from various sources, providing a consolidated reference for laboratory and industrial applications.

Property	Value
Molecular Formula	C ₁₀ H ₁₄
Molar Mass	134.22 g/mol [1]
Appearance	Clear, colorless liquid[1][4]
Odor	Aromatic, sweet, fruity[1][3]
Melting Point	-51 °C (-60 °F; 222 K)[1][6]
Boiling Point	170 °C at 736 mmHg[2][6]
Density	0.853 g/mL at 25 °C[6][7]
Refractive Index (n ²⁰ /D)	1.486[1][6]
Vapor Pressure	4.2 mmHg at 37.7 °C[6][7]
Flash Point	48.1 °C to 55 °C (closed cup)[6][8][9][10]
Autoignition Temperature	802 °F (428 °C)[6][11]
Solubility in Water	Insoluble or sparingly soluble (e.g., 0.01 g/L)[2][3][4][7][12]
Solubility in Organic Solvents	Soluble in ethanol, ether, benzene, and acetone[2][4][12]
Explosive Limits	0.8 - 6% (V)[7]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is critical for chemical identification, purity assessment, and process design. The following sections detail standardized laboratory protocols for measuring the key physical properties of liquid organic compounds like **isobutylbenzene**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[10] A common and efficient method for determining the boiling point of small liquid

samples is the capillary tube method.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (e.g., Thiele tube with heating oil or a melting point apparatus with a heating block)[\[4\]](#)[\[13\]](#)
- Stand and clamp

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of **isobutylbenzene** into the small test tube.[\[8\]](#)
- Capillary Insertion: Place the capillary tube, sealed end up, into the liquid in the test tube.[\[4\]](#)
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb. Suspend the assembly in the heating bath (e.g., Thiele tube). The rubber band should remain above the level of the heating liquid.[\[4\]](#)[\[14\]](#)
- Heating: Begin heating the apparatus slowly and uniformly, at a rate of approximately 1-2°C per minute as the expected boiling point is approached.[\[13\]](#)
- Observation: As the liquid heats, air trapped in the capillary tube will escape, forming a stream of bubbles. Continue heating until a steady and rapid stream of bubbles emerges from the open end of the capillary tube.[\[4\]](#)[\[8\]](#)
- Temperature Reading: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[\[4\]](#) Record this temperature.

- Verification: For accuracy, repeat the determination at least twice to obtain consistent values.
[1]

Density is the mass of a substance per unit volume. It can be accurately measured using a pycnometer or more simply with a balance and a graduated cylinder.[7][15]

Apparatus:

- Electronic balance (accurate to at least 0.01 g)
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer for higher accuracy
- Thermometer

Procedure:

- Mass of Empty Container: Measure and record the mass of a clean, dry graduated cylinder or pycnometer on the electronic balance.[16][17]
- Volume of Liquid: Carefully add a known volume of **isobutylbenzene** (e.g., 10.0 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.[7] If using a pycnometer, fill it completely to its calibrated volume.
- Mass of Filled Container: Measure and record the mass of the container with the **isobutylbenzene**. [16][17]
- Temperature: Record the ambient temperature of the liquid.
- Calculation:
 - Calculate the mass of the **isobutylbenzene** by subtracting the mass of the empty container from the mass of the filled container.[16]
 - Calculate the density using the formula: $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$. [7]
- Repeatability: Perform multiple measurements and calculate the average to ensure reliability.
[7]

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property used for identification and purity assessment. The Abbe refractometer is a standard instrument for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Soft lens tissue
- Reference standard (e.g., distilled water)

Procedure:

- **Calibration:** Calibrate the refractometer using a standard of known refractive index, such as distilled water. Ensure the instrument is clean and dry.
- **Temperature Control:** Connect the refractometer to a constant temperature water bath set to the desired temperature (commonly 20°C). Allow the prisms to equilibrate.
- **Sample Application:** Open the prism assembly. Using a clean dropper, place a few drops of **isobutylbenzene** onto the surface of the lower prism.
- **Measurement:** Close the prisms firmly. Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value from the instrument's scale.
- **Cleaning:** After the measurement, clean the prism surfaces immediately with a soft tissue moistened with a suitable solvent (e.g., ethanol or acetone) and allow them to dry.

Solubility tests provide information about the polarity and functional groups present in a molecule. The general principle "like dissolves like" is a useful guide.^[18]

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rod
- Solvents (e.g., water, ethanol, diethyl ether, 5% NaOH, 5% HCl)

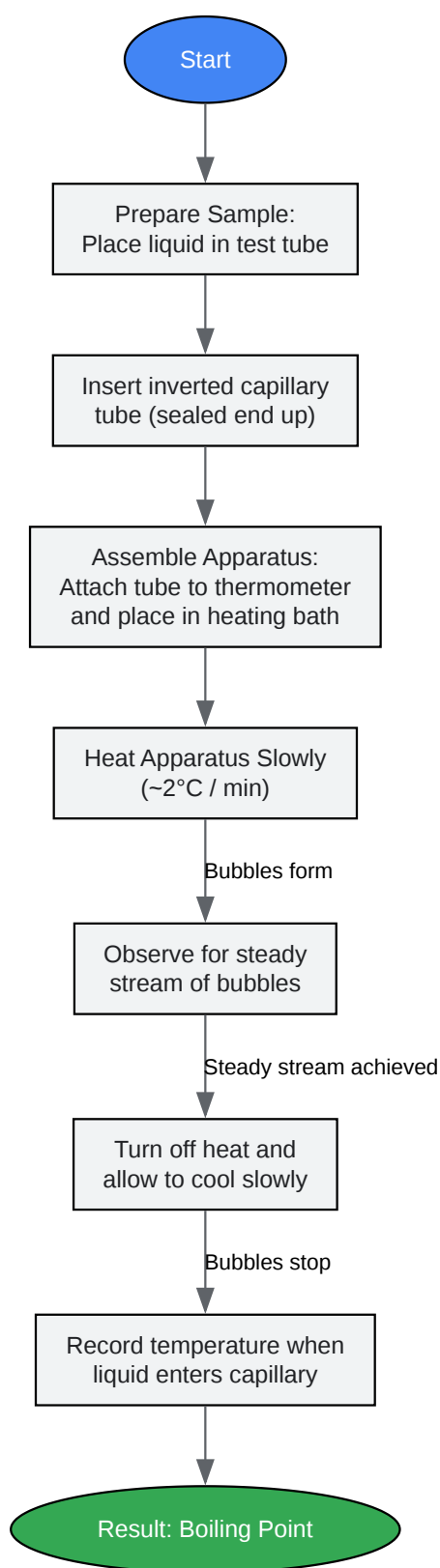
Procedure:

- Sample and Solvent: In a small test tube, place a small, measured amount of the solute (e.g., 25 mg of a solid or 0.05 mL of a liquid like **isobutylbenzene**).[\[19\]](#)[\[20\]](#)
- Addition of Solvent: Add approximately 0.75 mL of the test solvent (e.g., water) in small portions.[\[19\]](#)
- Mixing: After each addition, shake the test tube vigorously or use a vortex mixer for at least 60 seconds to ensure thorough mixing.[\[18\]](#)
- Observation: Observe whether the solute dissolves completely. A compound is considered soluble if it forms a homogeneous solution. If two distinct layers form, it is immiscible (insoluble).[\[18\]](#)
- Systematic Testing:
 - Water: Test solubility in water first. Given its nonpolar nature, **isobutylbenzene** is expected to be insoluble.[\[12\]](#)
 - Organic Solvents: Test solubility in common organic solvents like ethanol or hexane. **Isobutylbenzene** is expected to be soluble in nonpolar or weakly polar organic solvents.[\[4\]](#)[\[12\]](#)
 - Aqueous Acid/Base: For a comprehensive analysis, solubility in 5% HCl and 5% NaOH can be tested to check for basic or acidic functional groups, respectively. **Isobutylbenzene**, being a neutral hydrocarbon, is not expected to dissolve in these aqueous solutions.[\[20\]](#)

Visualizations: Workflows and Relationships

Diagrams are essential tools for visualizing complex processes and relationships. The following sections provide Graphviz diagrams illustrating a typical experimental workflow and a key chemical synthesis involving **isobutylbenzene**.

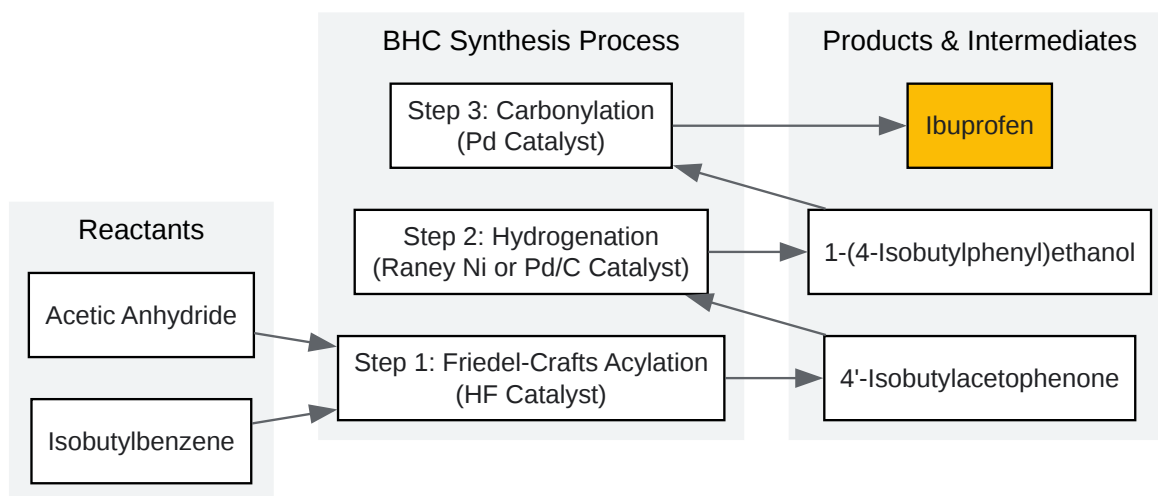
This diagram outlines the logical flow of the capillary method for determining the boiling point of a liquid.



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Caption: Workflow for Boiling Point Determination.

Isobutylbenzene is the starting material for the industrial synthesis of ibuprofen. The BHC (Boots-Hoechst-Celanese) process is a modern, "green" synthesis route that is highly efficient. [6][11]



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Caption: BHC Synthesis of Ibuprofen from **Isobutylbenzene**.

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